

Solubility Profile of 4-Iodo-2-(methylthio)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 4-Iodo-2-(methylthio)pyrimidine

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Abstract

This technical guide addresses the solubility of **4-iodo-2-(methylthio)pyrimidine**, a compound of interest in chemical synthesis and drug discovery. Due to the absence of publicly available quantitative solubility data for this specific molecule, this document provides a comprehensive overview of its known physical properties and outlines detailed experimental protocols for determining its solubility in common laboratory solvents. The provided methodologies are intended to enable researchers to generate precise and reliable solubility data, a critical parameter for reaction optimization, formulation development, and biological screening.

Introduction

4-Iodo-2-(methylthio)pyrimidine is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and materials science. The solubility of a compound is a fundamental physicochemical property that significantly influences its reactivity, bioavailability, and formulation possibilities. Understanding the solubility of **4-iodo-2-(methylthio)pyrimidine** in various solvents is therefore essential for its effective application in research and development. This guide presents the available physical data for the compound and provides standardized procedures for solubility determination.

Physicochemical Properties of 4-Iodo-2-(methylthio)pyrimidine

While specific solubility data is not readily available in the literature, a summary of its key physical and chemical properties has been compiled from various sources. These properties can offer initial insights into its potential solubility behavior based on the principle of "like dissolves like."

Property	Value	Source
CAS Number	1122-74-3	ChemicalBook[1], Santa Cruz Biotechnology[2]
Molecular Formula	C ₅ H ₅ IN ₂ S	ChemicalBook[1], Santa Cruz Biotechnology[2]
Molecular Weight	252.08 g/mol	ChemicalBook[1], Santa Cruz Biotechnology[2]
Appearance	Solid	ChemicalBook[1]
Melting Point	45-47 °C	ChemicalBook[1]
Boiling Point (Predicted)	307.0 ± 15.0 °C	ChemicalBook[1]
Density (Predicted)	2.00 ± 0.1 g/cm ³	ChemicalBook[1]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C	ChemicalBook[1]

Experimental Protocols for Solubility Determination

The following protocols describe methodologies for both qualitative and quantitative determination of the solubility of **4-iodo-2-(methylthio)pyrimidine**.

Qualitative Solubility Testing

This method provides a rapid assessment of a compound's solubility in various solvents, categorizing it as soluble, partially soluble, or insoluble.

Materials:

- **4-Iodo-2-(methylthio)pyrimidine**
- A selection of common laboratory solvents (e.g., water, ethanol, methanol, isopropanol, acetonitrile, DMSO, DMF, ethyl acetate, dichloromethane, chloroform, acetone, THF)
- Small test tubes
- Vortex mixer
- Spatula

Procedure:

- Add approximately 10 mg of **4-iodo-2-(methylthio)pyrimidine** to a small test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 60 seconds.
- Visually inspect the solution against a dark background.
 - Soluble: The solid completely dissolves, leaving a clear solution with no visible particles.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- Record the observations for each solvent.

Quantitative Solubility Determination (Gravimetric Method)

This method provides a precise measurement of a compound's solubility in a given solvent at a specific temperature.^{[3][4][5]}

Materials:

- **4-Iodo-2-(methylthio)pyrimidine**
- Selected solvent
- Thermostatic shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters, 0.45 μm)
- Pre-weighed evaporation dish or vial
- Oven

Procedure:

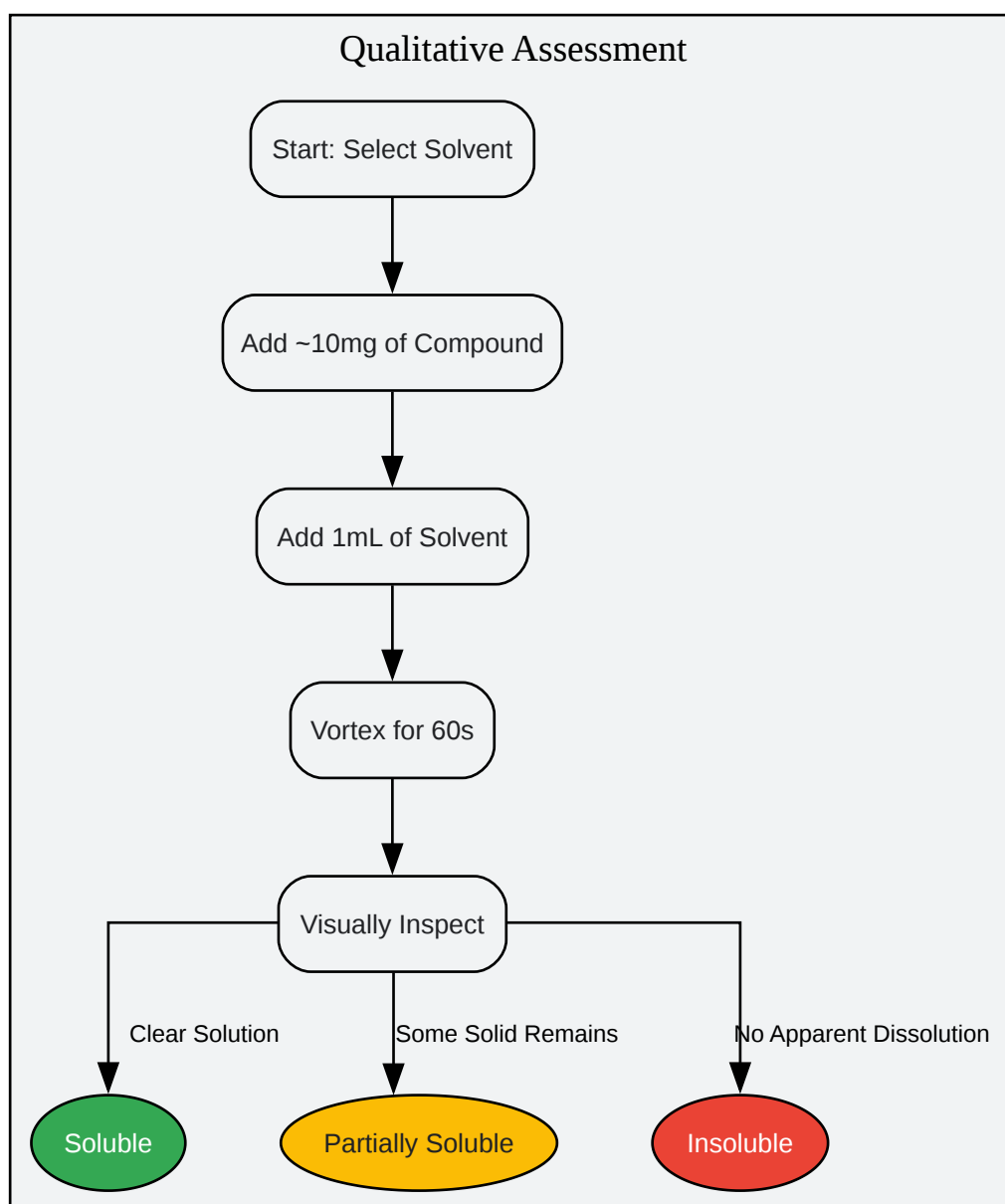
- Prepare a saturated solution by adding an excess amount of **4-iodo-2-(methylthio)pyrimidine** to a known volume of the solvent in a sealed container.
- Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C) and agitate until equilibrium is reached (typically 24-48 hours). Ensure excess solid remains.
- Allow the solution to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.45 μm filter to remove any undissolved solid.
- Transfer the clear filtrate to a pre-weighed evaporation dish.
- Record the exact weight of the filtrate.
- Evaporate the solvent in an oven at a temperature below the boiling point of the solvent and below the melting point of the compound until a constant weight of the dried solid is achieved.
- Weigh the evaporation dish containing the dried solid.

- Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Weight of dish + solid}) - (\text{Weight of empty dish})] / (\text{Volume of filtrate in mL}) \times 100}$$

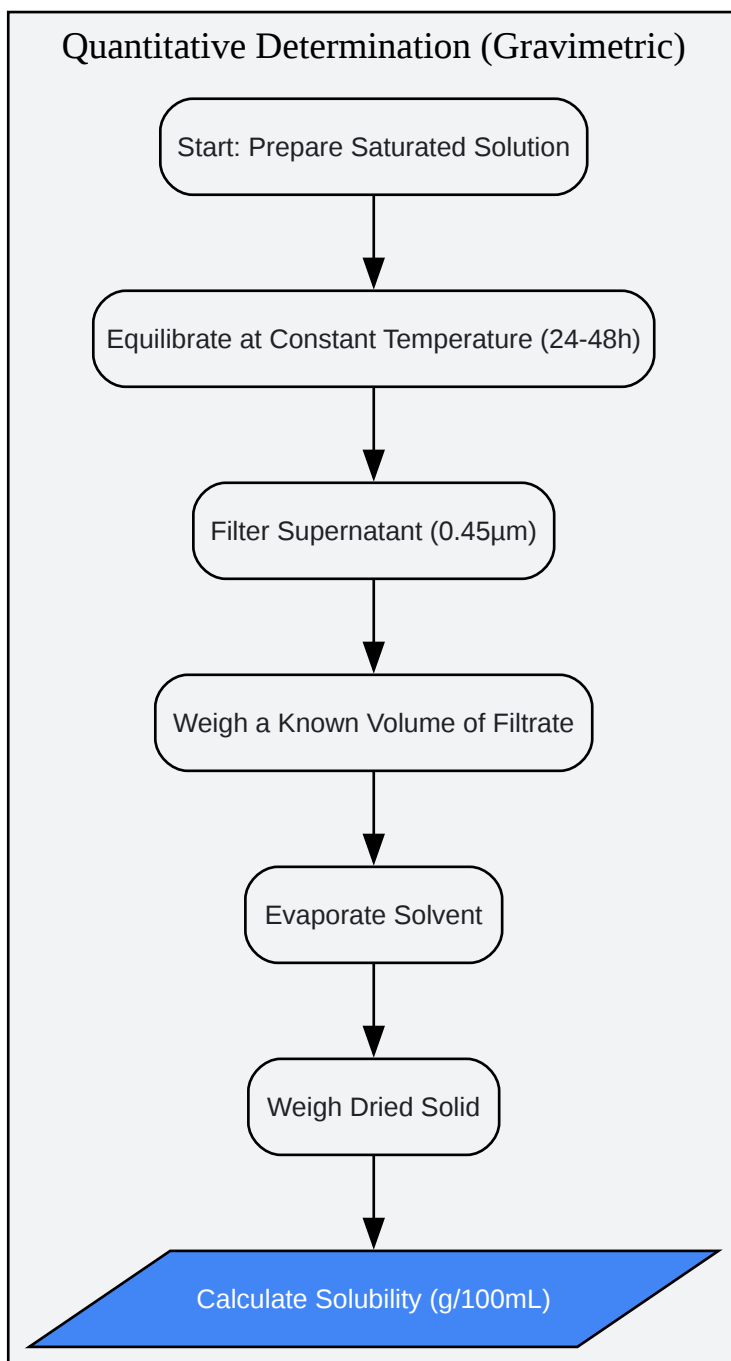
Experimental Workflow and Logic

The following diagrams illustrate the logical flow for assessing and quantifying the solubility of **4-iodo-2-(methylthio)pyrimidine**.



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Caption: Workflow for Qualitative Solubility Testing.

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Caption: Workflow for Quantitative Solubility Determination.

Conclusion

While quantitative solubility data for **4-iodo-2-(methylthio)pyrimidine** is not currently published, this guide provides the necessary framework for researchers to determine this crucial parameter. The outlined qualitative and quantitative experimental protocols offer reliable methods for generating solubility profiles in a range of common laboratory solvents. The resulting data will be invaluable for optimizing synthetic procedures, designing effective purification strategies, and developing formulations for biological and other applications. It is recommended that solubility is determined at various temperatures to create a comprehensive solubility profile.

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- To cite this document: BenchChem. [Solubility Profile of 4-iodo-2-(methylthio)pyrimidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072567#solubility-of-4-iodo-2-methylthio-pyrimidine-in-common-lab-solvents]

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